

Application Notes and Protocols for Enalaprilat-d5 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: Enalaprilat-d5

Cat. No.: B15572893

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Introduction

Enalaprilat is a potent inhibitor of Angiotensin-Converting Enzyme (ACE), a key regulator of blood pressure, making it a cornerstone in the treatment of hypertension and heart failure.^{[1][2]}

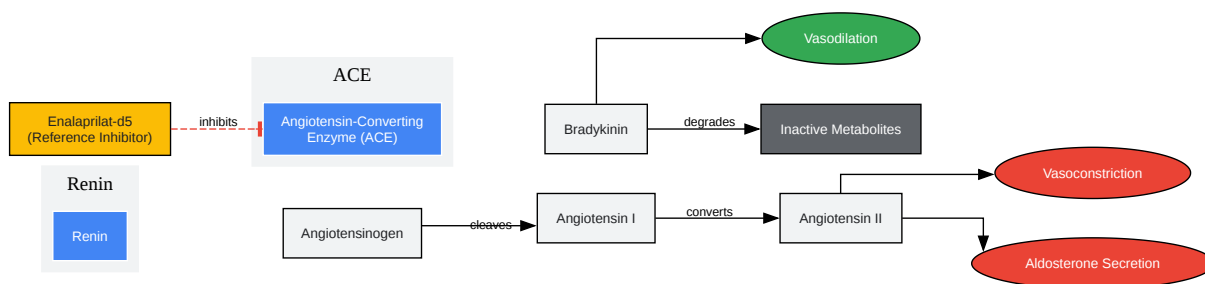
Enalaprilat-d5, a stable isotope-labeled analog of Enalaprilat, serves as an invaluable tool in drug discovery and development. While its primary application is as an internal standard for the precise quantification of Enalaprilat in biological matrices using mass spectrometry, its utility can be extended to high-throughput screening (HTS) campaigns as a reference compound for the discovery of novel ACE inhibitors.^{[1][3]}

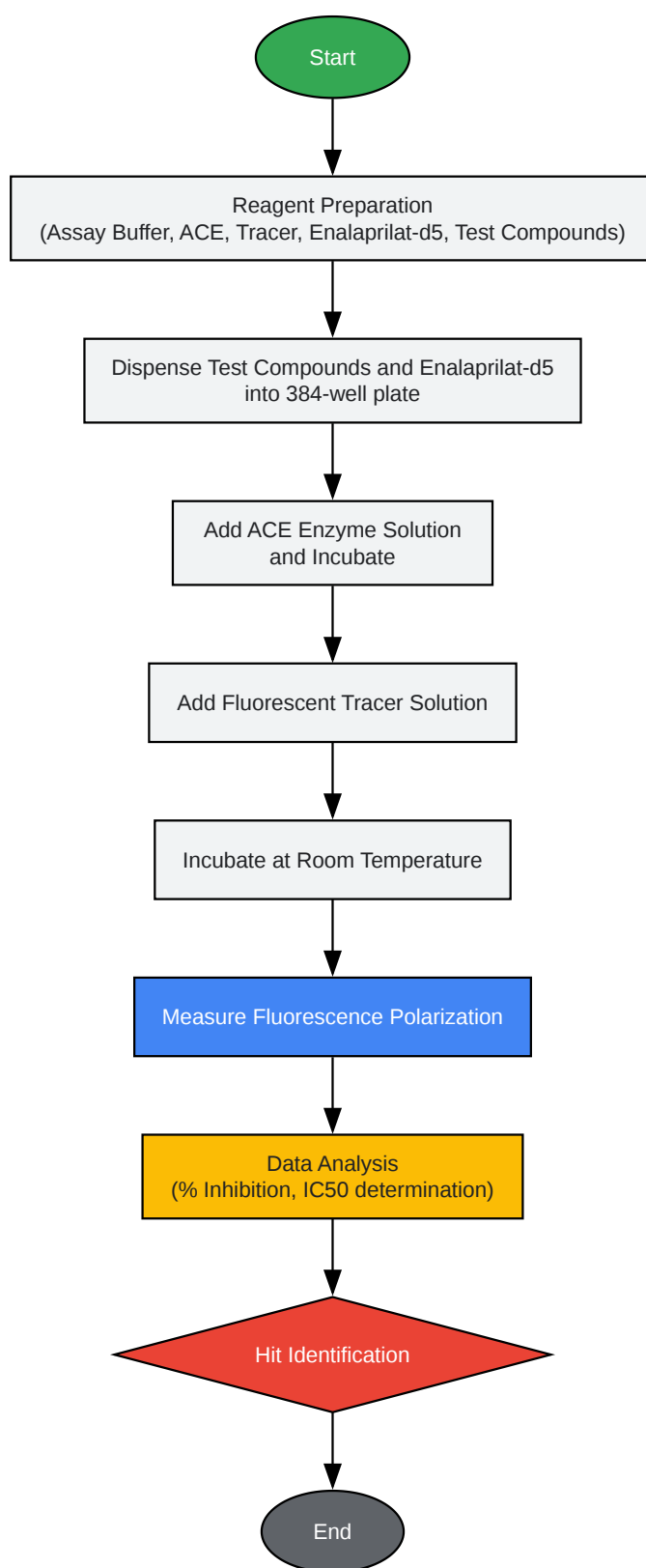
This document provides detailed application notes and protocols for the proposed use of **Enalaprilat-d5** in a high-throughput screening assay for the identification of new ACE inhibitors, as well as its established role in hit confirmation and quantification via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

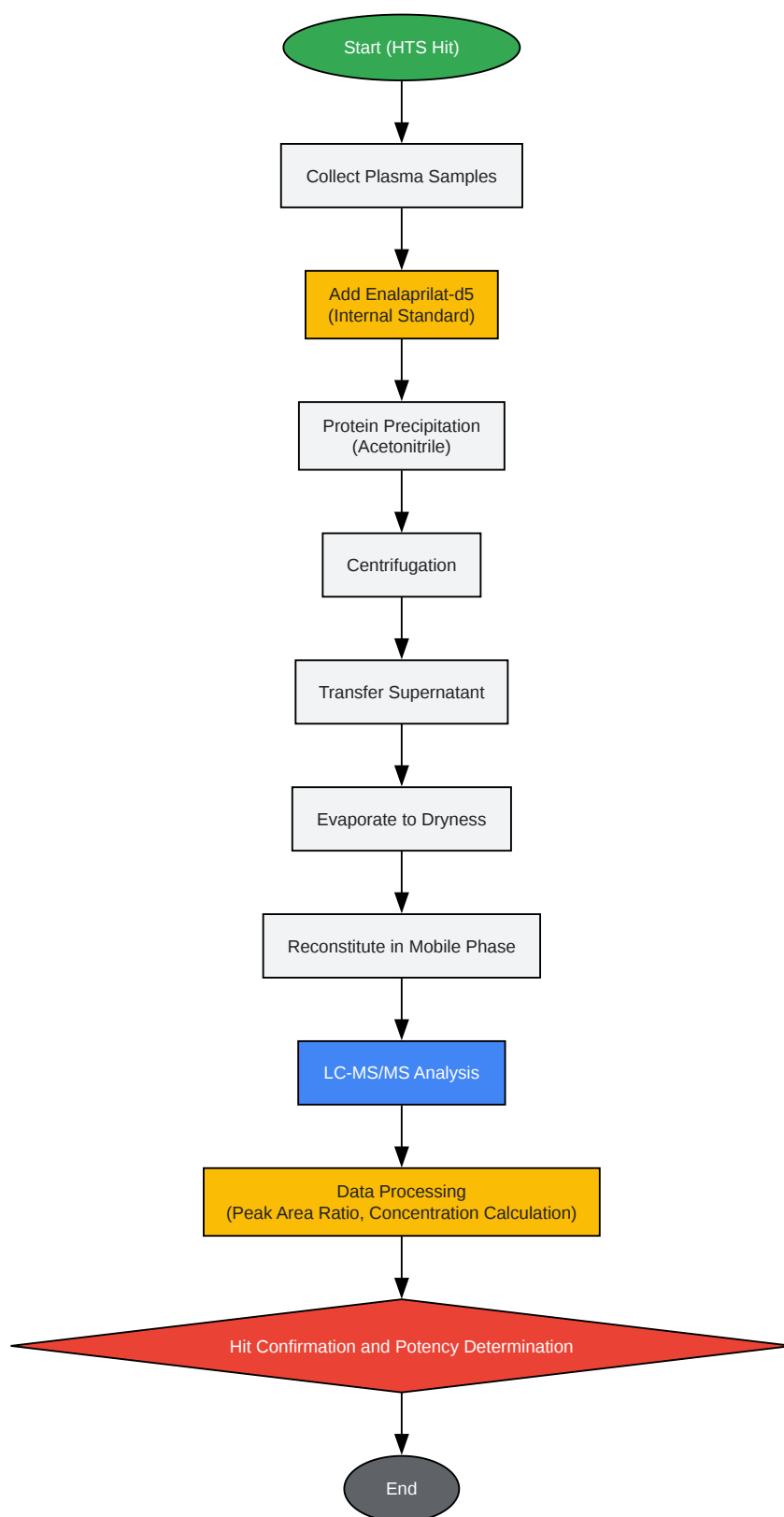
The Renin-Angiotensin-Aldosterone System (RAAS) Signaling Pathway

The RAAS is a critical physiological system that regulates blood pressure and fluid balance. ACE plays a central role in this pathway by converting Angiotensin I to the potent vasoconstrictor Angiotensin II and by inactivating the vasodilator bradykinin. Inhibition of ACE

by compounds like Enalaprilat leads to reduced Angiotensin II levels and increased bradykinin levels, resulting in vasodilation and a decrease in blood pressure.[1]







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